

In Vitro Characterization of Domperidone Maleate: Receptor Binding & Safety Profiling

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Compound of Interest

Compound Name: Domperidone Maleate

CAS No.: 83898-65-1

Cat. No.: B1235624

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Executive Summary: The Peripheral Specialist

Domperidone Maleate is a potent, peripherally selective dopamine

receptor antagonist. Unlike metoclopramide, it possesses poor blood-brain barrier (BBB) penetrability, making it the "clean" choice for antiemetic therapy without the extrapyramidal side effects (EPS) typical of central

blockade.

However, its utility is constrained by a critical safety liability: hERG channel blockade. For drug development professionals, the characterization of Domperidone is an exercise in quantifying the "Therapeutic Window"—balancing high-affinity

antagonism (

~1–2 nM) against potent

current inhibition (

~50–100 nM).

This guide details the in vitro protocols required to validate this profile, ensuring data integrity and regulatory compliance (ICH S7B).

Primary Target Profiling: Dopamine Receptor

The efficacy of Domperidone relies on its ability to displace endogenous dopamine from receptors in the Chemoreceptor Trigger Zone (CTZ).

Mechanism of Action (Signaling Pathway)

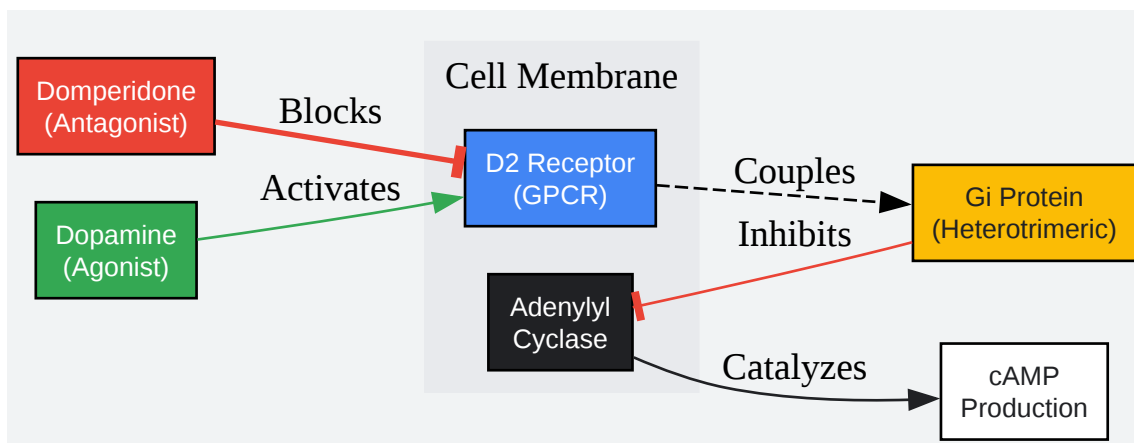
The

receptor is a

-coupled GPCR. Under basal conditions (or dopamine stimulation), the

subunit inhibits Adenylyl Cyclase (AC), reducing cAMP. Domperidone antagonizes this effect, preventing the

-mediated inhibition.



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Figure 1: Domperidone prevents the

-mediated inhibition of Adenylyl Cyclase, effectively normalizing cAMP levels in the presence of Dopamine.

Protocol: Radioligand Competition Binding

To determine the affinity () of **Domperidone Maleate** for the human receptor.

A. Reagents & Preparation:

- Ligand:
 - Raclopride (highly selective for) or
 - Spiperone.
- Receptor Source: Membranes from CHO-K1 cells stably expressing human (long isoform).
- Compound Stock: Dissolve **Domperidone Maleate** in 100% DMSO to 10 mM.
 - Note: **Domperidone Maleate** is poorly soluble in neutral aqueous buffers. Do not attempt to dissolve directly in PBS.
- Assay Buffer: 50 mM Tris-HCl, 120 mM NaCl, 5 mM KCl, 5 mM , 1 mM EDTA, pH 7.4.

B. Step-by-Step Workflow:

- Membrane Thaw: Thaw membrane aliquots and homogenize gently in Assay Buffer.
- Plate Setup: Use 96-well polypropylene plates.
 - Total Binding: Membrane +
-Ligand + Vehicle (DMSO 1%).
 - Non-Specific Binding (NSB): Membrane +

-Ligand + Excess Haloperidol (10

M).

- Test: Membrane +

-Ligand + Domperidone (10 concentrations, 0.1 nM – 10

M).

- Incubation: Incubate for 60 minutes at 25°C (equilibrium).
- Termination: Rapid filtration through GF/B glass fiber filters (pre-soaked in 0.3% PEI to reduce ligand binding to the filter) using a cell harvester.
- Wash: Wash filters 3x with ice-cold wash buffer.
- Read: Add scintillant and count CPM (Counts Per Minute) on a beta counter.

C. Data Analysis: Calculate

using the Cheng-Prusoff equation:

- Target

: 1.0 – 2.0 nM (Human

).

Safety Pharmacology: The hERG Liability

The "Achilles' heel" of Domperidone is its blockade of the

potassium current encoded by the hERG gene.^[1] This inhibition delays ventricular repolarization (QT prolongation), posing a risk of Torsades de Pointes (TdP).^{[1][2]}

Protocol: Automated Patch Clamp (QPatch/Patchliner)

This is the industry standard for GLP-compliant safety screening.

A. Cell System:

- HEK293 or CHO cells stably expressing the hERG () channel.
- Validation: Cells must show stable tail currents >500 pA.

B. Experimental Conditions:

- Temperature: Physiological (35–37°C) is preferred over room temperature to avoid underestimating potency.
- Positive Control: E-4031 (highly potent hERG blocker, ~10-20 nM).

C. Voltage Protocol (Step-Ramp):

- Hold: -80 mV.
- Depolarize: +40 mV for 2 seconds (activates and rapidly inactivates channels).
- Repolarize: -50 mV for 2 seconds (removes inactivation, revealing the large "tail current").
- Measure: Peak tail current amplitude.

D. Interpretation: Domperidone typically exhibits an

for hERG between 50 nM and 100 nM in mammalian patch clamp assays.

- Safety Margin Calculation:

A margin < 30x is considered high risk.

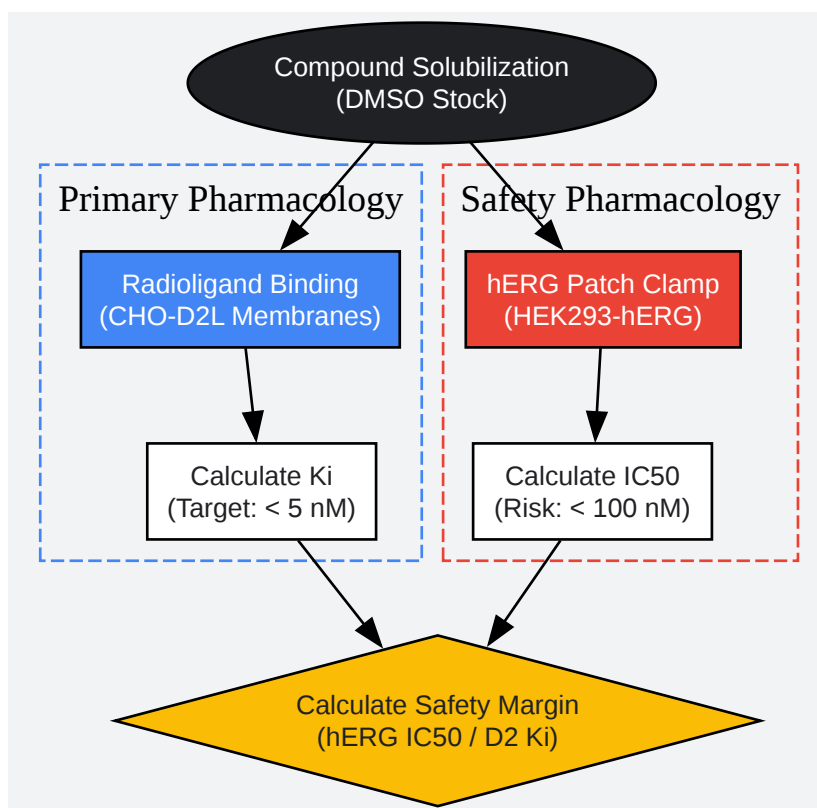
Comparative Data Profile

The following table summarizes the critical in vitro values distinguishing Domperidone from related benzamides.

Parameter	Domperidone Maleate	Metoclopramide	Significance
Affinity ()	1.9 nM	~20 nM	Domperidone is ~10x more potent at the target.
5-Activity	Negligible (M)	Agonist (~200 nM)	Domperidone lacks the prokinetic 5-component.
hERG Inhibition ()	~57 nM	> 5,000 nM	Critical Safety Risk: Domperidone is a potent hERG blocker.
BBB Penetration	Poor (P-gp substrate)	Moderate	Domperidone has lower risk of neurological side effects (EPS).

Integrated Screening Workflow

The following diagram illustrates the decision tree for characterizing Domperidone derivatives or quality-checking new batches.



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Figure 2: Parallel workflow for simultaneous assessment of efficacy (affinity) and safety (hERG liability).

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